Advanced Structural Elucidation of -(4-chlorophenyl)sulfonylbenzamide

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Compound of Interest

Compound Name:	*N-(4-chlorophenyl)sulfonylbenzamide*
CAS No.:	*14067-98-2*
Cat. No.:	*B6613055*

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A Multi-Modal Spectroscopic Approach[1][2]

Executive Summary & Compound Identity

The target molecule is an

-acyl sulfonamide formed by the linkage of a benzoyl moiety and a 4-chlorobenzenesulfonyl moiety.[1][2] Correct structural assignment requires distinguishing this specific linkage from potential isomers (e.g.,

-sulfonyl imidates) and validating the integrity of the labile

-acyl bond.[1][2]

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Property	Specification
IUPAC Name	-(4-chlorobenzenesulfonyl)benzamide
Molecular Formula	
Exact Mass	295.0070 Da
Core Scaffold	
Critical Feature	Acidic NH proton (exchangeable); Chlorine isotope pattern

Synthesis Context & Impurity Profiling

Expertise Note: Understanding the synthetic origin is the first step in elucidation.[1][2] This compound is typically synthesized via the acylation of 4-chlorobenzenesulfonamide with benzoyl chloride in the presence of a base (e.g.,

or NaOH).[1][2][3]

Common Impurities to Exclude:

- Unreacted 4-chlorobenzenesulfonamide: Lacks the C=O signal in IR/NMR.[1][2]
- Benzoic Acid: Hydrolysis product of the starting material.[1][2]
- -dibenzoylated species: Possible if excess acyl chloride is used (lacks the acidic NH).[1][2]

Visualization: Synthesis & Fragmentation Logic

The following diagram illustrates the connectivity and the primary mass spectrometry fragmentation points used for validation.

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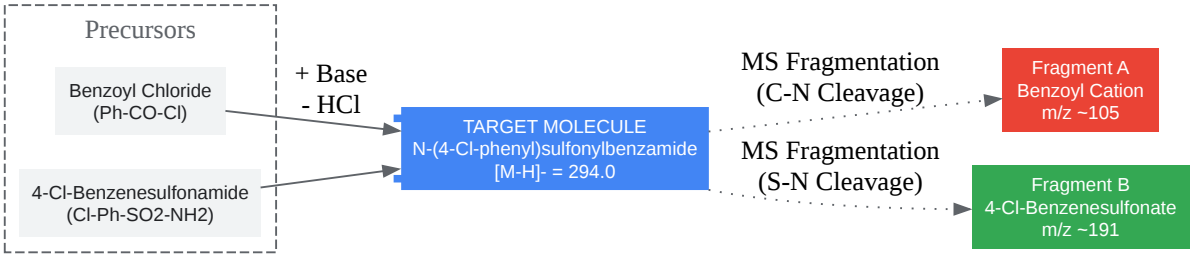

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Caption: Synthesis precursors and primary MS fragmentation pathways for structural confirmation.

Methodology 1: High-Resolution Mass Spectrometry (HRMS)

Objective: Confirm elemental composition and chlorine substitution pattern.[1][2]

Protocol

- Ionization: Electrospray Ionization (ESI) in Negative Mode (ESI-).
  - Reasoning:

    -acyl sulfonamides are acidic (

    ~4).[1][2] Negative mode yields a stable

    ion, reducing fragmentation compared to positive mode.[1][2]
- Solvent: Methanol/Water (50:50) with 0.1% Ammonium Formate.[1][2][3]
- Analysis:
  - Observe the molecular ion peak at m/z 294.00 (

).[1][2][3]

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- Isotope Pattern: Verify the characteristic Chlorine signature. The intensity ratio of M (294) to M+2 (296) must be approximately 3:1 due to

  and

  natural abundance.[2][3]

Ion	m/z (Calc)	Assignment	Diagnostic Value
	294.00	Deprotonated Parent	Confirms MW (295.[1][2]7)
	296.00	Isotope	Confirms presence of 1 Chlorine atom
	190.96	Sulfonate fragment	Confirms moiety

Methodology 2: Fourier-Transform Infrared Spectroscopy (FT-IR)

Objective: Confirm the functional group environment, specifically the carbonyl-sulfonyl interplay.[1][2]

Protocol (ATR Method)

- Blank: Run an air background scan on the diamond/ZnSe crystal.[1][2]
- Sample: Place ~2 mg of solid powder; apply high pressure (clamp).
- Parameters: 4000–400

  , 32 scans,

  resolution.

Spectral Interpretation

The carbonyl stretch in

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-acyl sulfonamides is distinct from simple amides due to the electron-withdrawing sulfonyl group.[1][2]

- N-H Stretch: ~3250

  (Broad, weaker than primary sulfonamides).[1][2][3]

- C=O Stretch (Acyl):1680–1710

  .[1][2][3]

  - Note: This is higher frequency than a standard amide (1650

) but lower than an anhydride.[1][2][3] This shift is diagnostic of the

    linkage.[1][2]

- S=O Stretches:

  - Asymmetric: ~1350–1370

    .[1][2][3]

  - Symmetric: ~1160–1180

    .[1][2][3]

Methodology 3: Nuclear Magnetic Resonance (NMR)

Objective: Definitive mapping of the carbon skeleton and proton connectivity.[2][3] This is the primary validation step.[1][2]

Solvent Selection

Use DMSO-

.[1][2][5]

- Causality: The target compound has low solubility in

.[1][2] Furthermore, DMSO-

prevents the rapid exchange of the acidic NH proton, allowing it to be observed as a sharp(er) singlet downfield.[1][3]

NMR (400 MHz, DMSO-)

The spectrum will show three distinct regions:

- The Acidic Proton (1H):
  - ~12.0–12.5 ppm (s, 1H).[1][3]
  - Validation: Add one drop of

    to the NMR tube and shake.[1][2] Rerun the spectrum. This peak must disappear (Deuterium exchange).[2][3]
- The Benzoyl Ring (5H):
  - Consists of 2 ortho, 2 meta, and 1 para proton.[1][2]
  - 7.90 ppm (d, 2H, J=7.5 Hz): Ortho protons (deshielded by C=O).[2][3]
  - 7.65 ppm (t, 1H): Para proton.[2][3]
  - 7.55 ppm (t, 2H): Meta protons.[2][3]
- The Chlorophenyl Ring (4H - AA'BB' System):
  - Symmetric para-substitution creates two doublets.[1][2]
  - 7.98 ppm (d, 2H, J=8.5 Hz): Ortho to

    (strongly deshielded).[1][2][3]
  - 7.70 ppm (d, 2H, J=8.5 Hz): Ortho to

    (Meta to sulfonyl).[1][2][3]

NMR (100 MHz, DMSO-)

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Key diagnostic signals:

- C=O (Carbonyl): ~165.0 ppm.[2][3][5]
- C-Cl (Aromatic): ~139.0 ppm (Look for low intensity due to relaxation).[1][2][3]
- C-S (Aromatic): ~138.0 ppm.[2][3]

Methodology 4: X-Ray Diffraction (SC-XRD)

Objective: 3D structural confirmation and polymorph identification.[1][2][3] Expertise Note:

-acyl sulfonamides are prone to forming dimers in the solid state via

hydrogen bonds.[1][2]

Protocol

- Crystallization: Dissolve 20 mg in hot Ethanol/Acetonitrile (1:1). Allow slow evaporation at room temperature for 48 hours.
- Data Collection: Collect on a diffractometer using

  or

  radiation at 100 K.[1][2]
- Refinement: Solve using direct methods (SHELXT).

Expected Crystal Features:

- Centrosymmetric dimer: Two molecules linked via an eight-membered ring motif involving the amide functionality.[1][2]
- Torsion Angles: The

  moiety is typically non-planar to minimize steric clash between the two aromatic rings.[1][2]

Integrated Elucidation Workflow

The following diagram summarizes the decision matrix for confirming the structure.

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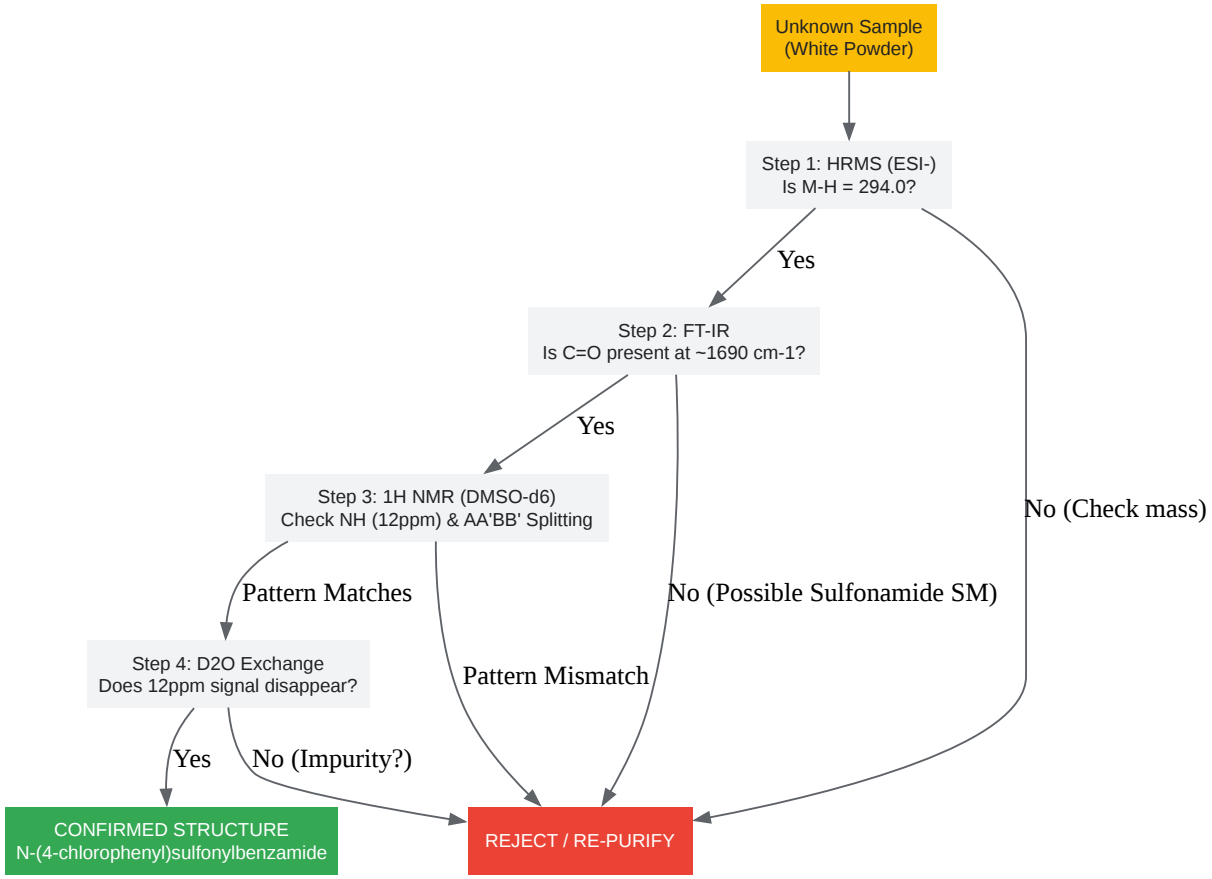

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Caption: Step-by-step decision tree for the structural validation of the target compound.

References

- Bioisosteric Applications: Baell, J. B., et al. "N-Acylsulfonamides as Bioisosteres of Carboxylic Acids in Drug Discovery."[1][2][4][6] Journal of Medicinal Chemistry, 2020.[1][2] [1][2][3]

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- Synthesis Protocols: "General Procedure for the Synthesis of N-Acylsulfonamides." The Journal of Organic Chemistry, 2019.[1][2] [1][2][3]
- Spectral Data (Analog): "Spectroscopic and Structural Elucidation of N-(4-bromobenzenesulfonyl)benzamide." BenchChem Technical Guides, 2025.
- Crystallography: Gowda, B. T., et al. "Structure of N-(4-chlorobenzoyl)benzenesulfonamide." [1][2] Acta Crystallographica Section E, 2009.[1][2]
- General Spectroscopy: Silverstein, R. M., et al. Spectrometric Identification of Organic Compounds. 8th Edition, Wiley.[1][2] [1][2][3]

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Sources

- 1. N-[1-(4-chlorobenzenesulfonyl)piperidin-4-yl]benzamide | 860788-09-6 [sigmaaldrich.com]
- 2. N-(4-Chlorophenyl)benzenesulfonamide | C12H10ClNO2S | CID 20865 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. N-(4-Chlorobenzoyl)benzenesulfonamide - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Recent advances in the synthesis of N-acyl sulfonamides - PMC [pmc.ncbi.nlm.nih.gov]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. pdf.benchchem.com [pdf.benchchem.com]
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